

"3-Chloro-3-deoxy-d-glucose" as a tool in carbohydrate chemistry

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Compound of Interest

Compound Name: 3-Chloro-3-deoxy-d-glucose

Cat. No.: B15550065

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3-Chloro-3-deoxy-D-glucose: A Tool in Carbohydrate Chemistry

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-3-deoxy-D-glucose is a synthetic halogenated derivative of D-glucose. As a modified monosaccharide, it serves as a valuable tool in the field of carbohydrate chemistry and glycobiology for investigating various biological processes. Its primary application lies in the study of membrane transport mechanisms. This document provides an overview of its applications, relevant protocols, and the current understanding of its mechanism of action.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Chloro-3-deoxy-D-glucose** is presented in Table 1. This data is essential for its handling, storage, and use in experimental setups.

Property	Value	Reference
CAS Number	22933-89-7	[1]
Molecular Formula	C ₆ H ₁₁ ClO ₅	
Molecular Weight	198.6 g/mol	
Appearance	Powder	

Applications in Carbohydrate Chemistry

Studying Membrane Transport

The primary application of **3-Chloro-3-deoxy-D-glucose** is in the investigation of molecular transport across cellular membranes. Due to its hydrophobic nature, it is capable of being transported across membranes via passive diffusion. This characteristic allows it to be used as a probe to study the effects of substituents on membrane transport processes.[2]

Experimental Protocols

General Protocol for Studying Passive Diffusion Across a Model Membrane

This protocol describes a general workflow for assessing the passive diffusion of **3-Chloro-3-deoxy-D-glucose** across an artificial membrane, such as a lipid bilayer.

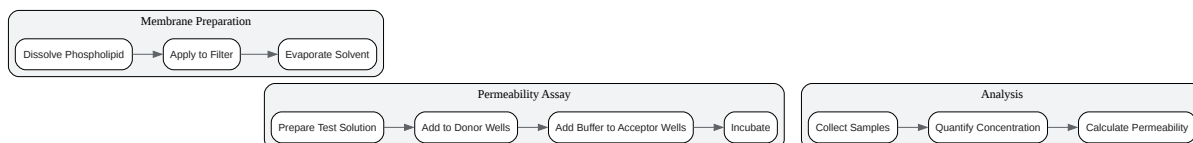
Materials:

- **3-Chloro-3-deoxy-D-glucose**
- Phospholipid (e.g., DOPC)
- Buffer solution (e.g., PBS, pH 7.4)
- Apparatus for forming lipid bilayers (e.g., parallel artificial membrane permeability assay (PAMPA) plate)
- Analytical instrument for quantification (e.g., HPLC-MS)

Procedure:

- Preparation of the Artificial Membrane:
 - Dissolve the phospholipid in a suitable organic solvent (e.g., dodecane).
 - Apply the lipid solution to the pores of the filter on the donor plate of the PAMPA system.
 - Allow the solvent to evaporate, forming a lipid bilayer.
- Permeability Assay:
 - Prepare a stock solution of **3-Chloro-3-deoxy-D-glucose** in the buffer.
 - Add the test solution to the donor wells of the PAMPA plate.
 - Add fresh buffer to the acceptor wells.
 - Incubate the plate for a defined period (e.g., 4-18 hours) at a controlled temperature.
- Quantification:
 - After incubation, collect samples from both the donor and acceptor wells.
 - Analyze the concentration of **3-Chloro-3-deoxy-D-glucose** in each sample using a validated analytical method.
- Data Analysis:
 - Calculate the permeability coefficient (Pe) using the following equation: $Pe = (-\ln(1 - [C_A]/[C_eq])) * (V_A * V_D) / ((V_A + V_D) * A * t)$ Where:
 - [C_A] is the concentration in the acceptor well at time t.
 - [C_eq] is the equilibrium concentration.
 - V_A and V_D are the volumes of the acceptor and donor wells, respectively.
 - A is the area of the membrane.

- t is the incubation time.



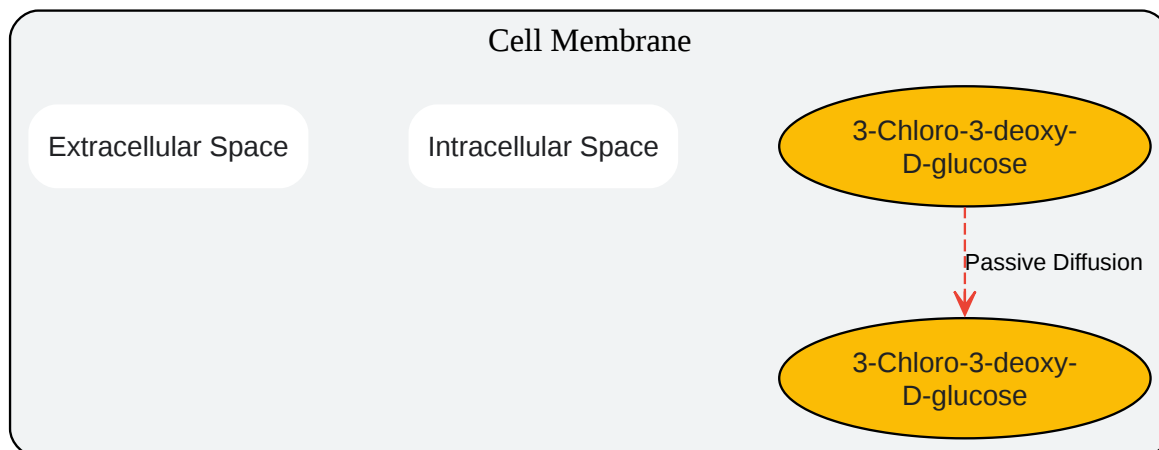
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Caption: Workflow for assessing passive diffusion using a PAMPA assay.

Mechanism of Action

The primary described mechanism of transport for **3-Chloro-3-deoxy-D-glucose** across membranes is passive diffusion, driven by its hydrophobic character.[2] Unlike D-glucose, which is primarily transported by glucose transporters (GLUTs), the chloro-substitution at the 3-position appears to alter its interaction with these transporters, favoring a non-facilitated diffusion pathway.

It is important to note that while 2-deoxy-D-glucose is a known competitive inhibitor of glycolysis, specifically targeting the enzyme hexokinase, there is a lack of specific evidence in the readily available scientific literature to suggest that **3-Chloro-3-deoxy-D-glucose** acts in the same manner. Further research is required to elucidate its potential effects on glycolytic enzymes.



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